

Commercial availability of 8-Chloro-6-(trifluoromethyl)quinoline for research

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Compound of Interest

Compound Name: 8-Chloro-6-(trifluoromethyl)quinoline

Cat. No.: B582341

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8-Chloro-6-(trifluoromethyl)quinoline: A Technical Guide for Researchers

For Immediate Release

This technical guide serves as a resource for researchers, scientists, and drug development professionals interested in the procurement and potential applications of **8-Chloro-6-(trifluoromethyl)quinoline** (CAS No. 1215206-39-5). While this compound is commercially available for research purposes, this guide also highlights the current landscape of publicly available data and the broader context of trifluoromethyl-substituted quinolines in scientific literature.

Commercial Availability

8-Chloro-6-(trifluoromethyl)quinoline is available from several chemical suppliers catering to the research and development sector. The compound is typically supplied as an off-white to slight yellow solid. Researchers interested in procuring this chemical should reference the CAS number 1215206-39-5 to ensure the acquisition of the correct molecule.

Below is a summary of representative supplier information. Please note that availability and product specifications are subject to change and should be confirmed directly with the suppliers.

Supplier	CAS Number	Typical Purity	Notes
Multiple Online Chemical Marketplaces	1215206-39-5	≥98%	Availability can be confirmed through platforms such as Guidechem and Echemi.
Various Chemical Synthesis Companies	1215206-39-5	Custom synthesis available	Several companies offer synthesis of this compound upon request.

Physicochemical Properties and Handling

Based on available safety data sheets (SDS), **8-Chloro-6-(trifluoromethyl)quinoline** should be handled with standard laboratory precautions.

Property	Information
Appearance	Off-white to slight yellow solid
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.
Handling	Use personal protective equipment (PPE), including gloves, and eye protection. Ensure adequate ventilation. Avoid dust formation and inhalation.

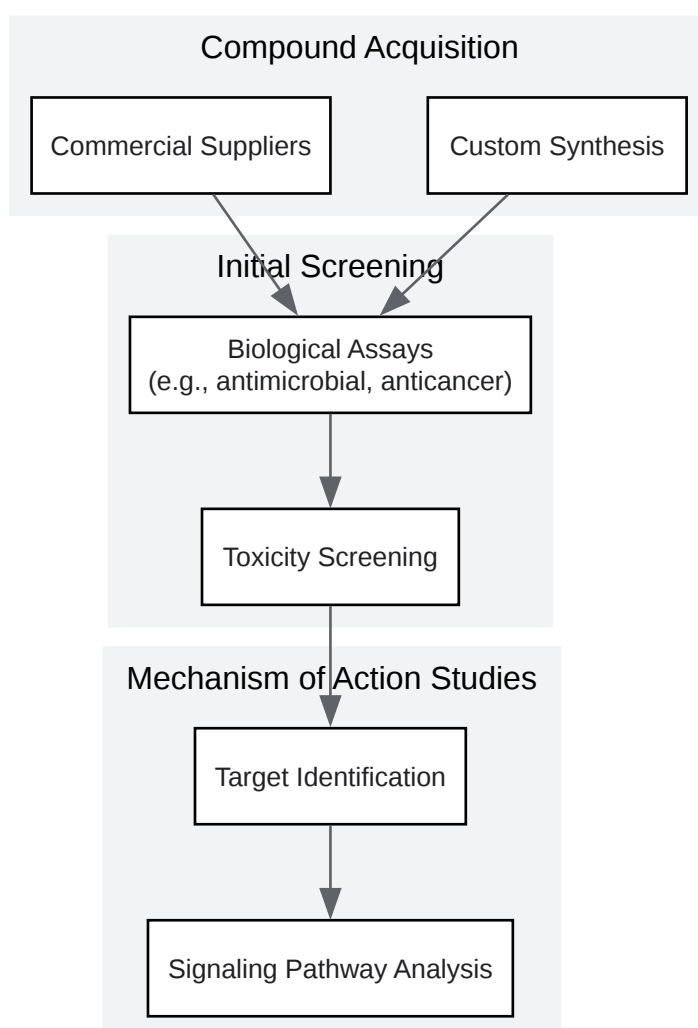
Current State of Research and Experimental Data

A comprehensive review of scientific literature and patent databases indicates that specific biological activity data, detailed experimental protocols, and defined signaling pathway interactions for **8-Chloro-6-(trifluoromethyl)quinoline** are not extensively documented in publicly accessible resources.

However, the broader class of quinoline derivatives, particularly those bearing trifluoromethyl groups, is an area of active investigation in medicinal chemistry. Research on structurally related compounds suggests potential applications in various therapeutic areas. For instance, derivatives of 8-(trifluoromethyl)quinoline have been investigated for their larvicidal and antibacterial activities. The quinoline scaffold itself is a well-established pharmacophore found in a range of approved drugs with antimalarial, anticancer, and anti-inflammatory properties.

The logical relationship for the general investigation of novel quinoline derivatives is outlined below.

General Workflow for Novel Quinoline Derivative Research



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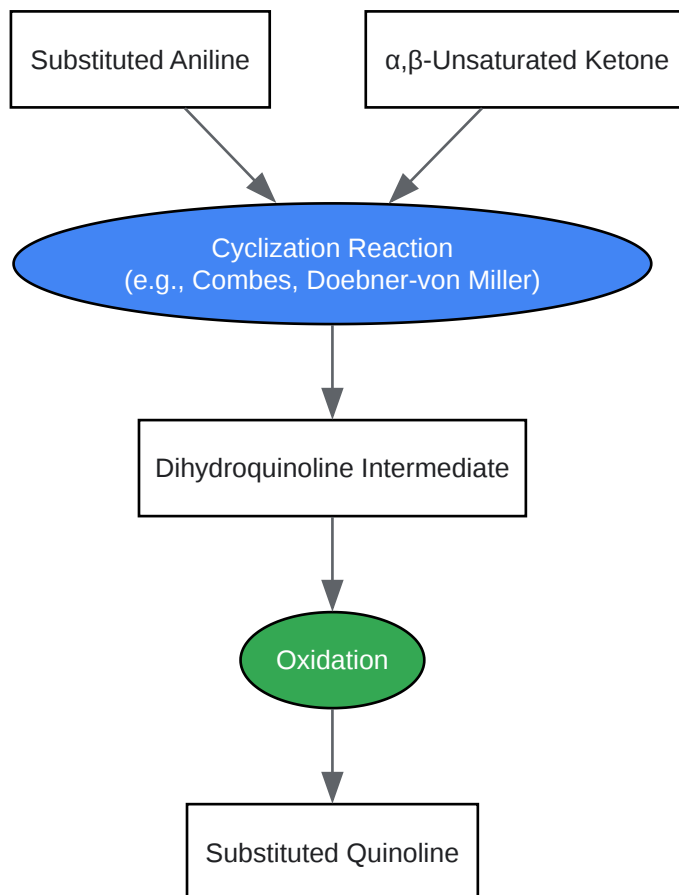
Caption: General research workflow for novel quinoline compounds.

Hypothetical Experimental Protocols Based on Related Compounds

While specific protocols for **8-Chloro-6-(trifluoromethyl)quinoline** are unavailable, researchers can draw upon established methodologies for the synthesis and evaluation of similar quinoline derivatives. The following represents a generalized synthetic approach based on common quinoline synthesis reactions.

General Synthetic Scheme for a Substituted Quinoline (Illustrative)

Illustrative Synthetic Pathway for a Substituted Quinoline



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Caption: A generalized synthetic route for substituted quinolines.

Conclusion

8-Chloro-6-(trifluoromethyl)quinoline is a commercially available compound that belongs to a class of molecules with significant interest in medicinal chemistry. While there is a lack of specific published research on this particular derivative, the broader family of trifluoromethyl-substituted quinolines has shown promise in various biological applications. This guide provides a starting point for researchers by confirming its availability and offering a contextual framework based on related compounds. Further research is warranted to elucidate the specific

biological properties and potential therapeutic applications of **8-Chloro-6-(trifluoromethyl)quinoline**. Researchers are encouraged to report their findings to contribute to the collective scientific understanding of this and similar molecules.

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